

4-Propylnonan-4-ol: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 4-Propylnonan-4-ol

Cat. No.: B14729422

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Disclaimer: This document is intended for informational purposes for researchers, scientists, and drug development professionals. A comprehensive Safety Data Sheet (SDS) for **4-Propylnonan-4-ol** is not publicly available. Therefore, this guide is based on computed data and safety information for structurally similar long-chain tertiary alcohols. All recommendations should be supplemented by professional judgment and a thorough risk assessment before handling this chemical.

Introduction

4-Propylnonan-4-ol is a tertiary alcohol with the chemical formula $C_{12}H_{26}O$. Its structure consists of a nonane backbone with a propyl group and a hydroxyl group attached to the fourth carbon. As with many long-chain alcohols, it is expected to be a liquid at room temperature with low volatility. This guide provides a summary of its known and predicted properties, along with recommended safety and handling procedures based on available data for similar compounds.

Physical and Chemical Properties

The following table summarizes the computed physical and chemical properties of **4-Propylnonan-4-ol**. It is important to note that these are predicted values and may differ from experimentally determined properties.

Property	Value	Source
Molecular Formula	C12H26O	PubChem[1]
Molecular Weight	186.34 g/mol	PubChem[1]
CAS Number	5340-77-2	PubChem[1]
Appearance	Not available (expected to be a liquid)	
Boiling Point	Not available	
Melting Point	Not available	
Density	Not available	
Solubility	Not available (expected to be poorly soluble in water)	
Flash Point	Not available	
Vapor Pressure	Not available	
LogP (Octanol/Water Partition Coefficient)	4.3 (predicted)	PubChem[1]

Toxicological Information

No specific toxicological data for **4-Propylnonan-4-ol** has been found. The information below is based on general toxicological profiles of long-chain alcohols.

Endpoint	Information	Source
Acute Toxicity (Oral, Dermal, Inhalation)	Data not available. Long-chain alcohols generally exhibit low acute toxicity.	
Skin Corrosion/Irritation	Data not available. May cause mild skin irritation upon prolonged or repeated contact.	
Serious Eye Damage/Irritation	Data not available. May cause eye irritation.	
Respiratory or Skin Sensitization	Data not available. Not expected to be a skin sensitizer based on data for similar compounds.	
Germ Cell Mutagenicity	Data not available. Not expected to be mutagenic based on data for similar compounds.	
Carcinogenicity	Data not available. Not classified as a carcinogen.	
Reproductive Toxicity	Data not available. Not expected to be a reproductive toxin based on data for similar compounds.	
Specific Target Organ Toxicity (Single Exposure)	Data not available. May cause respiratory tract irritation if inhaled as a mist or vapor.	
Specific Target Organ Toxicity (Repeated Exposure)	Data not available.	
Aspiration Hazard	Data not available.	

Hazard Identification and Personal Protective Equipment

Based on the properties of similar long-chain alcohols, **4-Propylnonan-4-ol** should be handled with care to avoid potential irritation and other health effects.

Hazard Statements (Presumed):

- May be harmful if swallowed.
- May cause skin irritation.
- May cause serious eye irritation.
- May cause respiratory irritation.

Precautionary Statements (Recommended):

- Avoid contact with skin, eyes, and clothing.
- Wear protective gloves, protective clothing, and eye/face protection.
- Use only in a well-ventilated area.
- Wash thoroughly after handling.
- Store in a tightly closed container in a cool, dry, and well-ventilated place.

Personal Protective Equipment (PPE):

PPE	Recommendation
Eye/Face Protection	Chemical safety goggles or a face shield.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber). Lab coat or other protective clothing.
Respiratory Protection	Not typically required for small quantities in a well-ventilated area. If aerosols or mists are generated, use a NIOSH-approved respirator with an organic vapor cartridge.

Experimental Protocols: Safe Handling Procedures

The following protocols are recommended for handling **4-Propylnonan-4-ol** in a laboratory setting.

5.1. General Handling:

- Always work in a well-ventilated area, preferably within a chemical fume hood.
- Avoid direct contact with the substance. Wear appropriate PPE at all times.
- Prevent the formation of aerosols or mists.
- Use appropriate tools and equipment to handle the chemical, and ensure they are clean and dry.
- Keep containers tightly closed when not in use.

5.2. Spill Response:

- Evacuate the immediate area.
- Ensure adequate ventilation.
- Wearing appropriate PPE, contain the spill using an inert absorbent material (e.g., vermiculite, sand, or earth).

- Collect the absorbed material into a suitable, labeled container for disposal.
- Clean the spill area thoroughly with a suitable solvent, followed by soap and water.
- Do not allow the spilled material to enter drains or waterways.

5.3. First Aid Measures:

- After Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.
- After Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation develops or persists.
- After Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
- After Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

5.4. Storage:

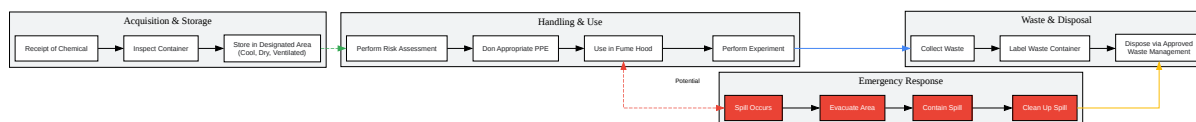
- Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- Keep away from heat, sparks, and open flames.
- Store separately from oxidizing agents and strong acids.

5.5. Disposal:

- Dispose of waste material in accordance with all applicable federal, state, and local regulations.
- Do not dispose of down the drain.

Logical Workflow for Safe Handling

The following diagram illustrates a logical workflow for the safe handling of **4-Propylnonan-4-ol** from receipt to disposal.



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Caption: Logical workflow for the safe handling of **4-Propylnonan-4-ol**.

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References

- 1. 4-Propylnonan-4-ol | C₁₂H₂₆O | CID 219530 - PubChem [pubchem.ncbi.nlm.nih.gov]
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